

4-Aminoindole chemical properties and structure

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Compound of Interest

Compound Name: 4-Aminoindole

Cat. No.: B1269813

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4-Aminoindole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminoindole is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and organic synthesis.^{[1][2]} As a derivative of indole, it features a fused benzene and pyrrole ring system with an amino group substituted at the 4-position.^[1] This structural motif is prevalent in numerous biologically active compounds, including pharmaceuticals and natural alkaloids.^[1] Its versatile chemical nature allows it to be a key intermediate in the synthesis of a wide array of therapeutic agents, from anticancer to anti-inflammatory drugs.^{[2][3]} This guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **4-Aminoindole**.

Chemical Properties and Structure

4-Aminoindole presents as a greenish-grey to tan crystalline powder.^[1] It is sparingly soluble in water but demonstrates solubility in organic solvents like ethanol and acetone.^[1]

Table 1: Physicochemical Properties of 4-Aminoindole

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂	[1] [3] [4] [5]
Molecular Weight	132.16 g/mol	[3] [4] [5] [6]
CAS Number	5192-23-4	[1] [3] [4] [6]
Melting Point	106-109 °C	[3] [6] [7]
Boiling Point	354.0 ± 15.0 °C at 760 mmHg	[3]
Density	1.3 ± 0.1 g/cm ³	[3]
Flash Point	195.0 ± 7.6 °C	[3]
LogP	0.86	[3]
PSA (Polar Surface Area)	41.81 Å ²	[3]
Vapor Pressure	0.0 ± 0.8 mmHg at 25°C	[3]

Table 2: Structural Identifiers for 4-Aminoindole

Identifier	Value	Source
IUPAC Name	1H-Indol-4-amine	[1]
SMILES String	<chem>C1=CC(=C2C=CNC2=C1)N</chem>	[1] [4] [6]
InChI Key	LUNUNJFSHK SXGQ-UHFFFAOYSA-N	[1] [6]
InChI	InChI=1S/C8H8N2/c9-7-2-1-3-8-6(7)4-5-10-8/h1-5,10H,9H2	[1] [6]

Experimental Protocols

The synthesis of **4-Aminoindole** is a critical process for its application in further chemical synthesis. One common and effective method involves the reduction of 4-nitroindole.

Synthesis of 4-Aminoindole from 4-Nitroindole

This protocol details the reduction of 4-nitroindole to **4-aminoindole** using iron powder in the presence of an acid.

Materials:

- 4-Nitroindole
- Iron powder
- Ethanol
- Water
- Concentrated Hydrochloric Acid
- Ethyl acetate
- Anhydrous magnesium sulfate
- Reaction flask (1L)
- Reflux condenser
- Stirring apparatus
- Rotary evaporator
- Filtration apparatus

Procedure:

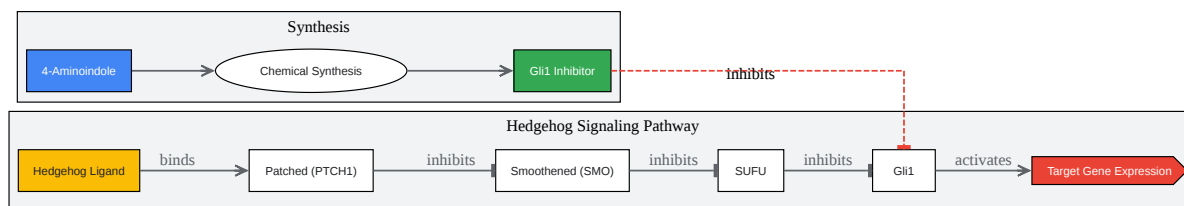
- To a 1L reaction flask, add 4-nitroindole (100g, 0.62mol), ethanol (400mL), and water (100mL).^[8]
- With stirring, add reduced iron powder (130g, 2.32mol) to the mixture at room temperature.^[8]
- Heat the reaction mixture to reflux.^[8]

- Carefully add 3-4mL of concentrated hydrochloric acid dropwise to the refluxing mixture.[8]
- Continue stirring at reflux for 2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).[8]
- Once the reaction is complete, cool the mixture to room temperature.[8]
- Filter the reaction mixture to remove the iron powder.[8]
- Concentrate the filtrate using a rotary evaporator to obtain the crude product.[8]
- The crude product can be further purified by recrystallization from a mixture of Sherwood oil and toluene.[8]

Biological Relevance and Signaling Pathways

4-Aminoindole and its derivatives are of significant interest in drug discovery due to their diverse biological activities. They have been investigated as potential treatments for neurodegenerative diseases and cancer. For instance, certain **4-aminoindole** carboxamide derivatives have shown the ability to inhibit the oligomer formation of α -synuclein and tau proteins, which are implicated in Parkinson's disease and Alzheimer's disease, respectively.[9] Furthermore, **4-Aminoindole** serves as a precursor for the synthesis of inhibitors targeting key signaling pathways, such as the Hedgehog pathway, which is crucial in developmental processes and often dysregulated in cancer.[6]

Diagram: 4-Aminoindole as a Precursor in the Inhibition of the Hedgehog Signaling Pathway



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Caption: Synthesis of a Gli1 inhibitor from **4-Aminoindole** and its role in the Hedgehog signaling pathway.

Conclusion

4-Aminoindole is a compound of significant interest to the scientific community, particularly those involved in medicinal chemistry and drug development. Its versatile structure and reactivity make it an invaluable starting material for the synthesis of complex molecules with a wide range of biological activities. The information provided in this guide serves as a comprehensive resource for understanding the fundamental chemical properties, synthesis, and potential therapeutic applications of **4-Aminoindole**.

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